

Personal protective equipment for handling O-Desmethyl Quinidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *O*-Desmethyl Quinidine

Cat. No.: B15600903

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Essential Safety and Handling Guide for O-Desmethyl Quinidine

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **O-Desmethyl Quinidine**, a metabolite of the antiarrhythmic agent Quinidine. The following procedural guidance is designed to answer specific operational questions and build a foundation of trust in laboratory safety and chemical handling.

Physical and Chemical Properties

A summary of the key quantitative data for **O-Desmethyl Quinidine** is presented below for easy reference.

Property	Value
CAS Number	70877-75-7
Molecular Formula	C ₁₉ H ₂₂ N ₂ O ₂
Molecular Weight	310.39 g/mol
Physical Form	White to Yellow Solid
Melting Point	152 °C
Storage	Store at refrigerator (2-8°C) for long-term storage. Keep container tightly closed.

Hazard Identification and Personal Protective Equipment (PPE)

O-Desmethyl Quinidine is classified with the following hazards:

- H302: Harmful if swallowed.
- H317: May cause an allergic skin reaction.

Adherence to the following PPE protocols is mandatory to minimize exposure and ensure personal safety.

Protective Equipment	Specification
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber) must be worn. Gloves must be inspected prior to use. Two pairs of chemotherapy gloves may be required for extensive handling.
Eye/Face Protection	Use tightly fitting safety goggles with side-shields or a face shield.
Skin and Body Protection	Wear a lab coat or a disposable gown shown to be resistant to chemical permeation. Ensure full skin coverage.
Respiratory Protection	In case of insufficient ventilation or potential for aerosol formation, use a NIOSH-approved N95 respirator or higher. A full-face respirator may be necessary if exposure limits are exceeded.

Operational Plan: Safe Handling Protocol

Engineering Controls:

- Handle **O-Desmethyl Quinidine** in a well-ventilated area. A certified chemical fume hood is strongly recommended, especially when handling the solid form to avoid dust formation.

Procedural Steps:

- Preparation: Before handling, ensure all necessary PPE is correctly donned. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Handling:
 - Avoid the formation of dust and aerosols.
 - Do not breathe dust, fumes, gas, mist, vapors, or spray.
 - Avoid contact with skin and eyes.

- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.
- Contaminated Clothing: Contaminated work clothing should not be allowed out of the workplace.

Emergency and Accidental Release Plan

Spill Procedures:

- Evacuate: Evacuate personnel from the immediate spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so.
- Cleanup:
 - For solid spills, gently dampen the material with a suitable solvent (e.g., acetone) to avoid generating dust.
 - Carefully transfer the dampened material and any contaminated absorbent paper into a suitable, labeled, sealed container for disposal.
 - Wash the spill area with a soap and water solution.
- Re-entry: Do not re-enter the contaminated area until a safety officer has verified that the area has been properly cleaned.

First Aid Measures:

- If Swallowed: Get medical help.
- If on Skin: Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention.

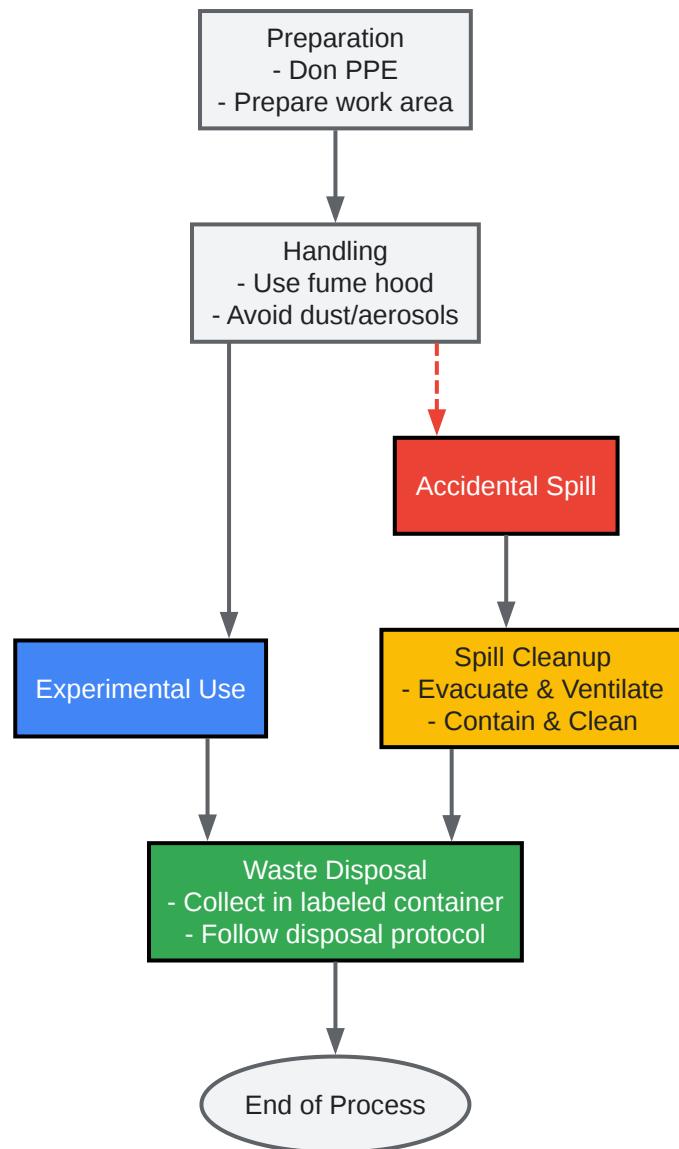
Disposal Plan

Dispose of **O-Desmethyl Quinidine** and its contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- Waste Collection: Collect waste material in a properly labeled, sealed, and compatible container.
- Disposal Method:
 - For unused or expired product, the preferred method is through a licensed professional waste disposal service or a drug take-back program.
 - If a take-back program is not available, the "mix and discard" method can be used for small quantities:
 1. Remove the compound from its original container.
 2. Mix it with an undesirable substance such as used coffee grounds, dirt, or cat litter. This makes the drug less appealing to children and pets.
 3. Place the mixture in a sealable bag or container to prevent leakage.
 4. Dispose of the sealed container in the household trash.
 - Do not dispose of down the drain or in the toilet.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **O-Desmethyl Quinidine**.



Safe Handling and Disposal Workflow for O-Desmethyl Quinidine

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Caption: Workflow for **O-Desmethyl Quinidine**: from preparation to disposal.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com